

# In-Depth Technical Guide: trans-Stilbene Oxide

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## Compound of Interest

Compound Name: *trans-Stilbene oxide*

Cat. No.: B072803

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CAS Number: 1439-07-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-stilbene oxide**, a key epoxide used in various scientific disciplines. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its known biological signaling pathways and metabolic fate, making it an essential resource for professionals in research and drug development.

## Chemical and Physical Properties

**trans-Stilbene oxide** is a diarylethene characterized by an epoxide ring attached to two phenyl groups in a trans configuration.<sup>[1]</sup> It is a white crystalline solid at room temperature and is highly soluble in many organic solvents.<sup>[2][3]</sup>

Property	Value	Reference(s)
CAS Number	1439-07-2	[1][4]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O	[4]
Molecular Weight	196.24 g/mol	[4]
Melting Point	65-67 °C	[4][5]
Appearance	White crystalline solid	[1]
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol, ether, and toluene.	[3][6][7]
Purity	Commercially available with >98% purity.	[4]

## Spectroscopic Data

Spectrum Type	Key Features and Observations
<sup>1</sup> H NMR	Spectra available for review.
<sup>13</sup> C NMR	Spectra available for review.
IR	Key absorptions at 3064 cm <sup>-1</sup> and 3034 cm <sup>-1</sup> are attributed to aromatic C-H stretching vibrations.

## Experimental Protocols

### Synthesis of trans-Stilbene Oxide from trans-Stilbene

#### Method 1: Epoxidation with Peracetic Acid[8]

This method utilizes a commercially available peracetic acid solution for the epoxidation of the carbon-carbon double bond in trans-stilbene.

- Materials:

- trans-Stilbene
- Methylene chloride
- Peracetic acid (approx. 40% in acetic acid)
- Sodium acetate trihydrate
- 10% aqueous sodium carbonate
- Magnesium sulfate
- Methanol or hexane for recrystallization
- Procedure:
  - Dissolve trans-stilbene (0.3 mole) in 450 ml of methylene chloride in a 1-L three-necked flask equipped with a stirrer, dropping funnel, and thermometer.
  - Cool the solution to 20°C using an ice bath.
  - Prepare a solution of peracetic acid (0.425 mole) in acetic acid containing 5 g of sodium acetate trihydrate.
  - Add the peracetic acid solution dropwise to the stirring trans-stilbene solution over 15 minutes.
  - Stir the mixture for 15 hours, ensuring the temperature does not exceed 35°C.
  - Pour the reaction mixture into 500 ml of water and separate the organic layer.
  - Extract the aqueous phase with two 150-ml portions of methylene chloride.
  - Combine the organic layers and wash with two 100-ml portions of 10% aqueous sodium carbonate, followed by two 100-ml portions of water.
  - Dry the organic layer over magnesium sulfate.
  - Distill the methylene chloride, removing the final traces under reduced pressure.

- Recrystallize the residual solid from methanol or hexane to yield crude **trans-stilbene oxide** (78-83% yield). A second recrystallization can be performed to sharpen the melting point.

#### Method 2: Epoxidation with Dimethyldioxirane (DMDO)[5]

This alternative method uses DMDO, which can be prepared from acetone and Oxone.

- Materials:

- trans-Stilbene
- Acetone
- Dimethyldioxirane (DMDO) solution in acetone
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

- Procedure:

- To a magnetically stirred solution of trans-stilbene (0.724 g, 4.02 mmol) in 5 mL of acetone, add a solution of DMDO in acetone (0.062 M, 66 mL, 4.09 mmol) at room temperature.
- Monitor the reaction progress by GLC analysis until the conversion of trans-stilbene to the oxide is complete (approximately 6 hours).
- Remove the excess acetone using a rotary evaporator to obtain a white crystalline solid.
- Dissolve the solid in 30 mL of  $\text{CH}_2\text{Cl}_2$  and dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter to remove the drying agent and wash with  $\text{CH}_2\text{Cl}_2$ .
- Concentrate the solution on a rotary evaporator and remove the remaining solvent under vacuum to yield an analytically pure sample of **trans-stilbene oxide** (100% yield).[9]

## Chiral Separation of trans-Stilbene Oxide Enantiomers by HPLC

The enantiomers of **trans-stilbene oxide** can be effectively separated using High-Performance Liquid Chromatography (HPLC) with a chiral stationary phase.

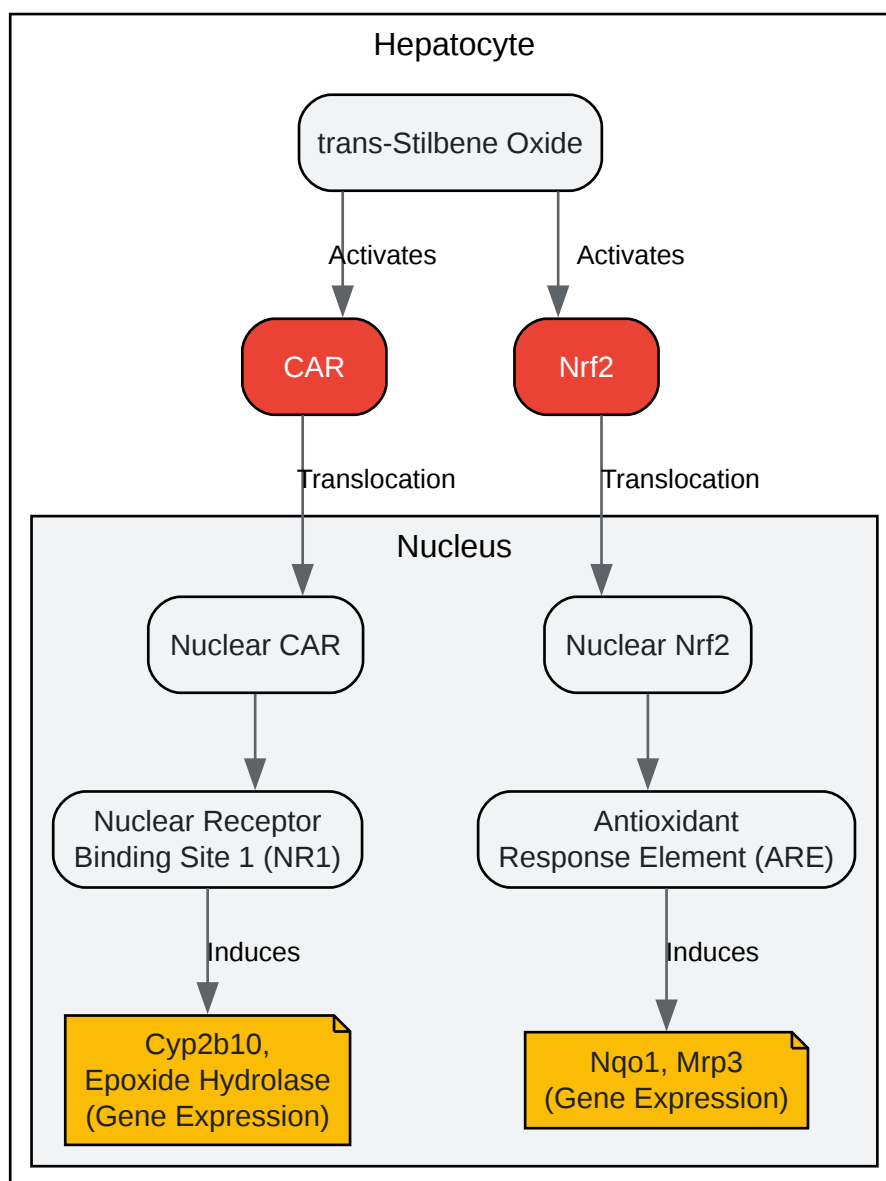
Parameter	Condition 1	Condition 2
Column	Astec® Cellulose DMP, 15 cm x 4.6 mm I.D., 5 µm particles	CHIRALCEL® OD-H, 4.6 x 250 mm, 5 µm
Mobile Phase	Heptane: Isopropyl Alcohol (IPA) (90:10)	n-heptane / 2-propanol (90 / 10)
Flow Rate	0.5 mL/min	1.0 mL/min
Column Temperature	25 °C	25 °C
Detection	UV, 230 nm	UV-VIS 254 nm
Injection Volume	2 µL	0.005 mg
Sample Concentration	2 mg/mL in mobile phase	Not specified

## Biological Signaling and Metabolism

**trans-Stilbene oxide** is known to interact with key cellular signaling pathways and undergoes metabolic transformation, primarily in the liver.

## Metabolic Activation to Estrogenic Compounds

trans-Stilbene and **trans-stilbene oxide** can be metabolized by liver microsomes into hydroxylated derivatives, such as trans-4-hydroxystilbene and trans-4,4'-dihydroxystilbene.<sup>[10]</sup> These metabolites have been shown to exhibit significant estrogenic activity.<sup>[10][11]</sup> This metabolic activation is a critical consideration in toxicological and pharmacological studies.



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